

# Application Notes and Protocols: Sodium Sulfite as an Oxygen Scavenger in Water Treatment

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## Compound of Interest

Compound Name: Sodium sulfide

Cat. No.: B031361

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**A Note on Terminology:** While the topic specifies **sodium sulfide**, the predominant and industrially accepted chemical for oxygen scavenging in water treatment is sodium sulfite ( $\text{Na}_2\text{SO}_3$ ). **Sodium sulfide** ( $\text{Na}_2\text{S}$ ) is less commonly used for this purpose due to its strong odor and different reaction characteristics. This document will focus on the application of sodium sulfite as per extensive industry and research documentation.

Sodium sulfite is a widely utilized oxygen scavenger in water treatment, particularly for boiler feedwater, to prevent corrosion.<sup>[1][2][3][4][5]</sup> Dissolved oxygen is a primary contributor to metallic corrosion, which can lead to costly equipment failure and downtime.<sup>[2][6]</sup> Sodium sulfite chemically reacts with dissolved oxygen to form sodium sulfate, a more stable compound, thereby reducing the corrosive potential of the water.<sup>[1][7]</sup>

## Data Presentation

The following tables summarize key quantitative data for the application of sodium sulfite as an oxygen scavenger.

Table 1: Stoichiometric and Practical Dosage of Sodium Sulfite

Parameter	Value	Reference
Theoretical Stoichiometric Ratio (Sodium Sulfite to Oxygen)	7.88 ppm Na <sub>2</sub> SO <sub>3</sub> per 1 ppm O <sub>2</sub>	[8]
Practical Dosage (Commercial Grade Sodium Sulfite)	~8 ppm of sodium bisulfite to remove 1 ppm of dissolved oxygen.	[6]
Recommended Residual Sulfite (SO <sub>3</sub> <sup>2-</sup> ) in Boiler Water	30-60 ppm	[6]
Conversion: 1 ml/L Dissolved Oxygen	1.43 mg/L (ppm)	[1]

Table 2: Factors Influencing the Reaction Rate of Sodium Sulfite with Oxygen

Factor	Effect on Reaction Rate	Notes	Reference
Temperature	Increased temperature significantly increases the reaction rate.	The reaction is slower at lower temperatures.	[1][4]
pH	Optimal pH range is typically alkaline.	Sodium sulfite solutions are alkaline (pH 9-10 for a 1% solution).	[1]
Catalysts	Presence of catalysts like cobalt, copper, iron, manganese, or nickel salts dramatically increases the reaction rate.	Catalyzed sodium sulfite can react almost instantaneously even in cold water.	[1][2][5]
Inhibitors	Certain substances can slow down the reaction.	Examples include some alcohols, phenols, amines, and thiosulfate.	[1]
Concentration	Higher concentrations of reactants lead to a faster reaction.	Maintaining an excess of sodium sulfite is standard practice.	[1]

## Experimental Protocols

### Protocol 1: Determination of Dissolved Oxygen Reduction by Sodium Sulfite

Objective: To quantify the effectiveness of sodium sulfite in removing dissolved oxygen from a water sample.

#### Materials:

- Dissolved Oxygen (DO) meter with a probe

- Airtight reaction vessel (e.g., glass bottle with a septum)
- Magnetic stirrer and stir bar
- Syringes for sample and reagent injection
- Sodium sulfite solution (e.g., 1% w/v)
- Deionized water
- Nitrogen gas (optional, for de-aeration)

**Procedure:**

- Sample Preparation: Fill the reaction vessel with the water sample to be tested, leaving minimal headspace to reduce atmospheric oxygen contamination.
- Initial DO Measurement: Place the DO probe into the vessel and record the initial dissolved oxygen concentration.
- Sodium Sulfite Addition: Using a syringe, inject a calculated volume of the sodium sulfite solution into the reaction vessel. The amount should be based on the initial DO level and the desired residual concentration.
- Reaction: Start the magnetic stirrer to ensure thorough mixing.
- Monitoring DO Levels: Record the dissolved oxygen concentration at regular time intervals (e.g., every minute) until the reading stabilizes at or near zero.
- Data Analysis: Plot the dissolved oxygen concentration as a function of time to determine the reaction rate.

**Protocol 2: Evaluation of Catalyzed vs. Uncatalyzed Sodium Sulfite**

**Objective:** To compare the reaction rates of catalyzed and uncatalyzed sodium sulfite.

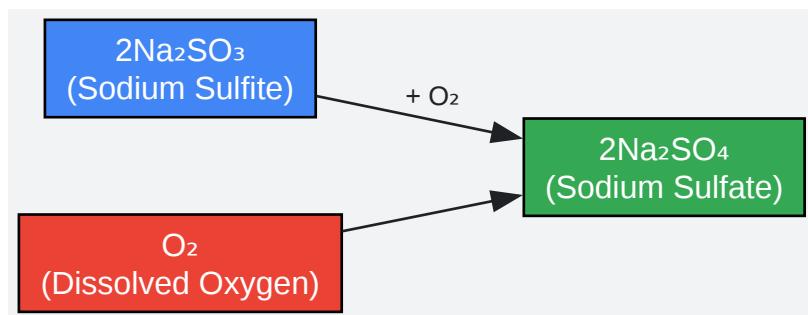
**Materials:**

- Same as Protocol 1
- Catalyzed sodium sulfite solution (containing a catalyst like cobalt chloride)
- Uncatalyzed sodium sulfite solution

#### Procedure:

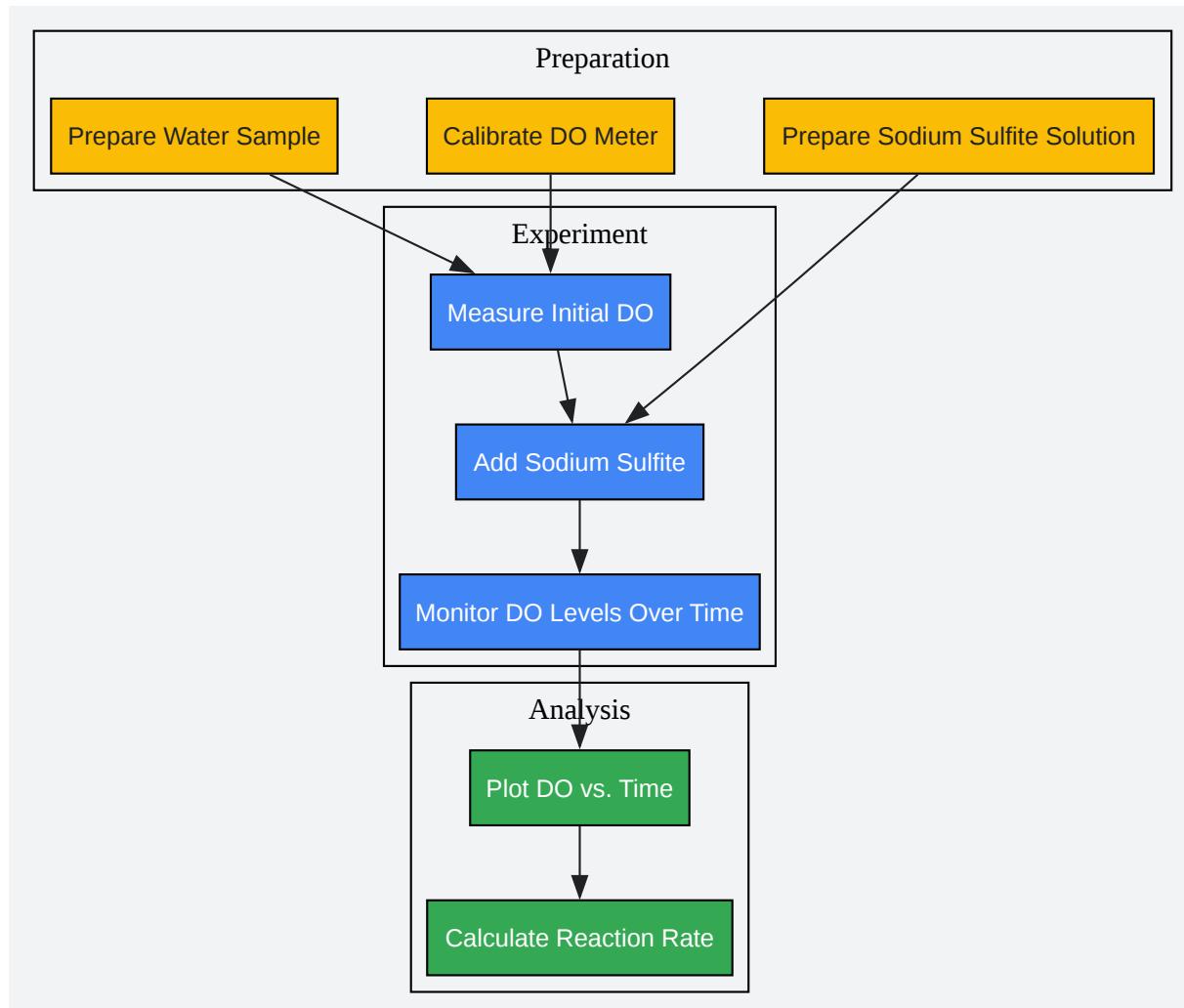
- Perform Protocol 1 using the uncatalyzed sodium sulfite solution and record the time taken to reach a stable low DO level.
- Thoroughly clean the reaction vessel.
- Repeat Protocol 1 with a fresh water sample and the catalyzed sodium sulfite solution.
- Comparison: Compare the reaction rate curves and the time required for complete oxygen removal for both catalyzed and uncatalyzed solutions. It is expected that catalyzed sodium sulfite will remove oxygen significantly faster.[\[5\]](#)

## Visualizations



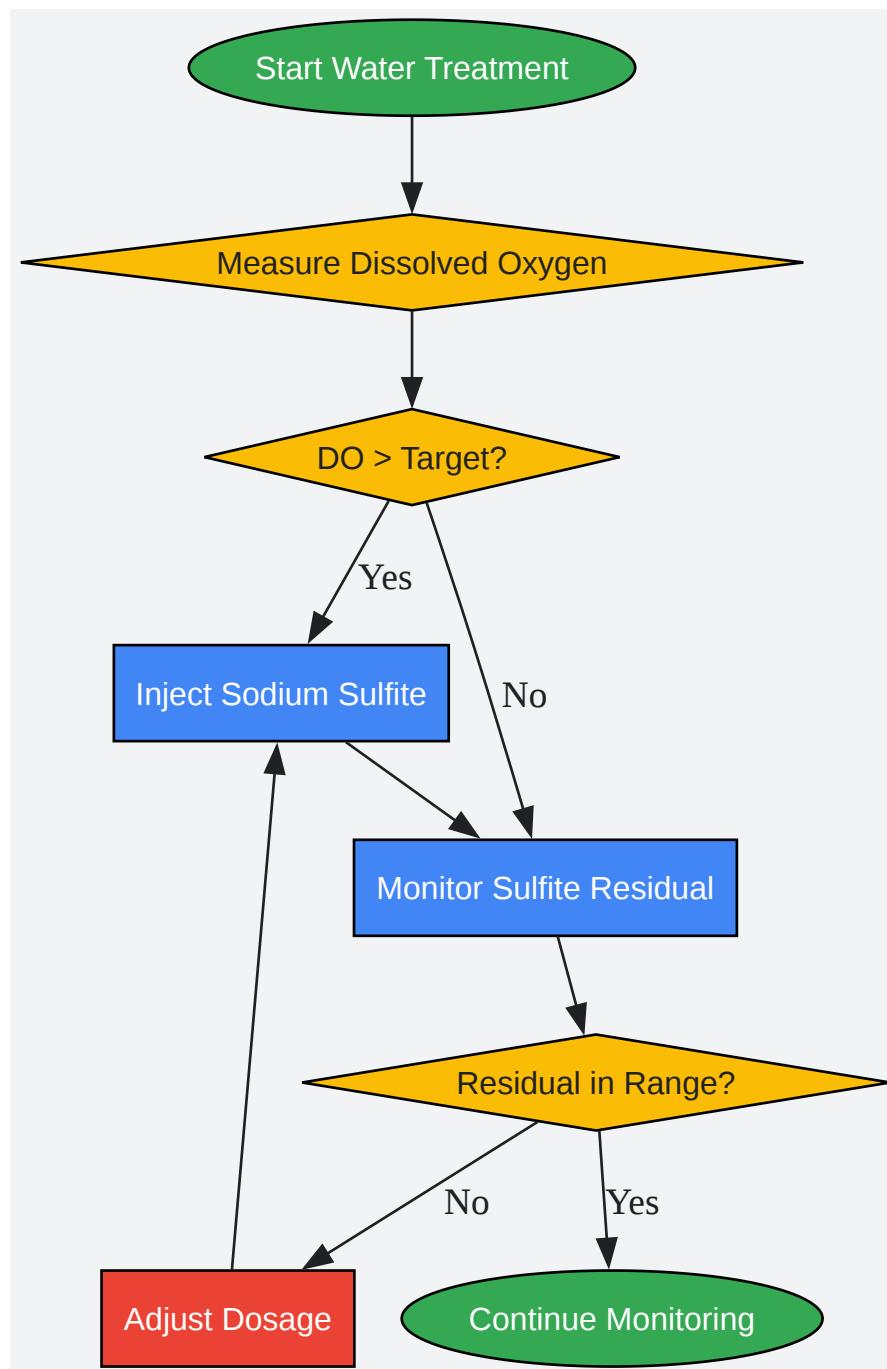
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Caption: Chemical reaction of sodium sulfite with dissolved oxygen.



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Caption: Workflow for evaluating oxygen scavenger efficiency.



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Caption: Logical flow for sodium sulfite application in water treatment.

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